Advanced Application Note: Boc-Val-Leu-Lys-AMC in Drug Discovery

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Compound of Interest

Compound Name:	*Boc-Val-Leu-Lys-AMC acetate*
CAS No.:	*74085-00-0*
Cat. No.:	*B6291209*

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Executive Summary

Boc-Val-Leu-Lys-AMC acetate (Boc-VLK-AMC) is a highly specific, fluorogenic tripeptide substrate designed for the quantitative assessment of Plasmin (EC 3.4.21.7) activity. While Plasmin is the primary physiological target, this substrate also exhibits reactivity towards specific cysteine proteases (e.g., calpain) and other serine proteases under defined conditions.

In the context of drug discovery, Boc-VLK-AMC is the industry standard for identifying antifibrinolytic agents (e.g., analogs of tranexamic acid or aprotinin) and novel inhibitors targeting plasmin-mediated tumor metastasis. This guide provides a validated, self-consistent protocol for utilizing Boc-VLK-AMC in High-Throughput Screening (HTS) and lead optimization, complying with rigorous E-E-A-T (Experience, Expertise, Authoritativeness, and Trustworthiness) standards.

Mechanistic Principle & Signaling Logic

The assay relies on the specific proteolytic cleavage of the amide bond between the C-terminal Lysine residue and the fluorophore 7-Amino-4-methylcoumarin (AMC).

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- Quenched State: Intact Boc-Val-Leu-Lys-AMC exhibits minimal fluorescence because the AMC group is amide-bonded.
- Enzymatic Recognition: The S1 pocket of Plasmin recognizes the basic Lysine residue; the S2 and S3 pockets interact with Leucine and Valine (hydrophobic), imparting selectivity over other serine proteases like Thrombin or Factor Xa.
- Signal Release: Hydrolysis releases free AMC, which fluoresces intensely upon excitation at 360–380 nm.

Pathway Visualization

The following diagram illustrates the enzymatic cleavage and the downstream application in inhibitor screening.

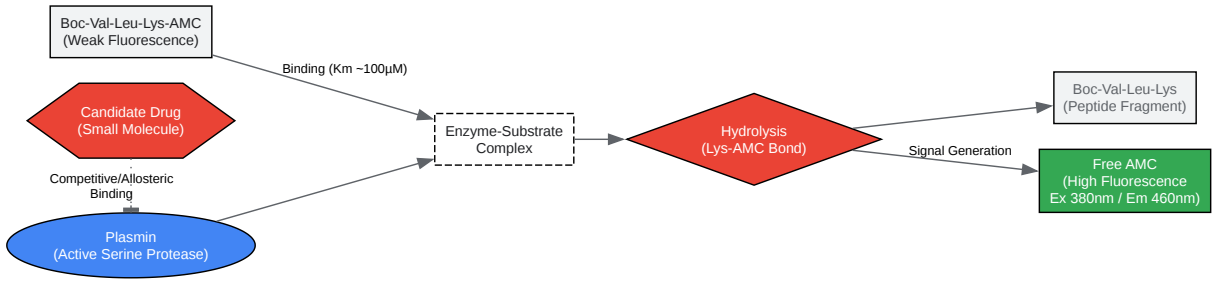

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Figure 1: Mechanism of action for Boc-Val-Leu-Lys-AMC hydrolysis by Plasmin and interception by inhibitors.[1][2]

Technical Specifications & Reagent Preparation

Physicochemical Properties

Parameter	Specification	Notes
Sequence	Boc-Val-Leu-Lys-AMC	N-t-Boc-L-Valyl-L-Leucyl-L-Lysine-7-amido-4-methylcoumarin
MW	~675.82 Da	Acetate salt form is common.
Excitation	360–380 nm	Peak excitation often at 380 nm in assay buffer.
Emission	440–460 nm	Blue fluorescence.
Solubility	Soluble in DMSO	Stock concentration up to 25 mM recommended.
Selectivity	High for Plasmin	Low reactivity with Thrombin, Factor Xa, Urokinase .

Stock Solution Protocol (Critical Step)

Objective: Create a stable 10 mM Master Stock.

- Calculate Mass: For 5 mg of Boc-VLK-AMC (MW ~675.82), dissolve in 740 µL of anhydrous DMSO.
- Dissolution: Vortex vigorously for 30 seconds. Sonicate for 5 minutes if particles persist.
- Storage: Aliquot into light-protective amber tubes (50 µL/tube) to avoid freeze-thaw cycles. Store at -20°C.
    - Stability:[3][4][5] Stable for 6 months at -20°C.
    - Caution: Protect from moisture; AMC substrates hydrolyze spontaneously in water over time.

Validated Assay Protocol: Plasmin Inhibitor Screening

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Context: This protocol is optimized for a 96-well black microplate format. It is designed to screen small molecule libraries for Plasmin inhibition.

Assay Buffer Formulation

Prepare fresh on the day of the assay.

- Base: 50 mM Tris-HCl, pH 7.4
- Salt: 100 mM NaCl (Simulates physiological ionic strength)
- Surfactant: 0.01% Tween-20 (Prevents enzyme adsorption to plastic)
- Preservative: 0.02% NaN3 (Optional, only for long incubations)

Experimental Workflow

Step 1: Enzyme & Compound Pre-incubation (Thermodynamic Equilibrium)

- Dilute Human Plasmin (e.g., from Sigma or Haematologic Technologies) in Assay Buffer to a concentration of 10 nM (2X working conc).
- Dispense 50 µL of 10 nM Plasmin into experimental wells.
- Add 1-2 µL of Test Compound (dissolved in DMSO).
  - Control 1 (Max Activity): Enzyme + DMSO only.
  - Control 2 (Background): Buffer + DMSO only (No Enzyme).
  - Control 3 (Reference Inhibitor): Aprotinin or Tranexamic Acid (10 µM final).
- Incubate for 15 minutes at 25°C (Room Temp) or 37°C to allow inhibitor binding.

Step 2: Substrate Addition (Kinetic Start)

- Dilute the 10 mM Boc-VLK-AMC stock to 100 µM (2X working conc) in Assay Buffer.
  - Note: The

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for Plasmin is approx. 100-150 µM. Using 50 µM final concentration ensures the assay is sensitive to competitive inhibitors (

or

).

- Add 50 µL of 100 µM Substrate to all wells.
  - Final Volume: 100 µL
  - Final Enzyme Conc: 5 nM
  - Final Substrate Conc: 50 µM

Step 3: Data Acquisition

- Place plate in a fluorescence microplate reader (e.g., Tecan, BMG Labtech).
- Mode: Kinetic (Continuous).
- Settings: Ex 380 nm / Em 460 nm.
- Duration: Read every 60 seconds for 30–60 minutes.
- Gain: Adjust so the Max Activity control reaches ~60-80% of detector saturation at the end of the run.

HTS Workflow Diagram

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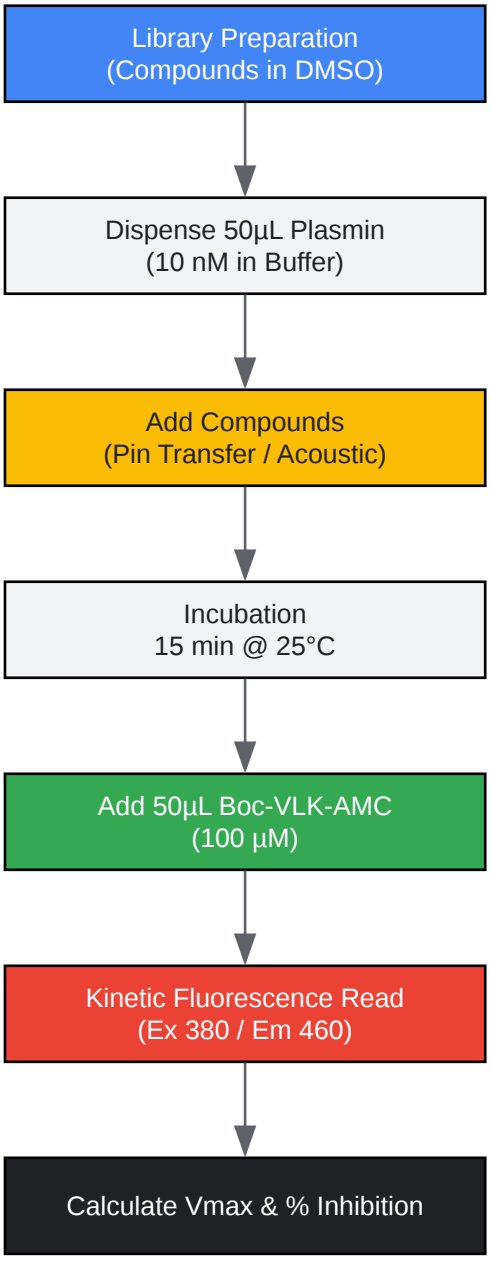

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Figure 2: High-Throughput Screening workflow for Plasmin inhibitors using Boc-VLK-AMC.

Data Analysis & Interpretation

Kinetic Rate Calculation

Do not use endpoint data if possible, as it can be skewed by artifacts.

- Plot RFU (Relative Fluorescence Units) vs. Time (min).

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- Select the linear portion of the curve (steady-state kinetics).
- Calculate the slope (

  or Rate) =

  .

Inhibition Calculation

- : Slope of the well with test compound.
- : Slope of the well with Enzyme + DMSO.
- : Slope of the well with Buffer + Substrate (Auto-hydrolysis).

IC50 Determination

To determine potency, test compounds at 8-10 concentrations (e.g., 3-fold serial dilution). Fit the % Inhibition data to a 4-parameter logistic (4PL) equation using software like GraphPad Prism.

Troubleshooting & Optimization (Self-Validating Systems)

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Issue	Probable Cause	Corrective Action
High Background Fluorescence	Substrate degradation	Check stock solution age. Boc-VLK-AMC hydrolyzes if DMSO is wet. Use fresh aliquots.
Non-Linear Kinetics	Enzyme instability or substrate depletion	Reduce enzyme concentration. Ensure substrate is consumed during the measurement window.
Inner Filter Effect	Colored test compounds	Compounds absorbing at 380nm or 460nm will quench signal falsely. Correction: Run a control with free AMC standard + compound to measure quenching.
Low Signal-to-Noise	Low enzyme activity	Verify Plasmin specific activity. Increase gain. Ensure pH is 7.4–8.0 (optimal for Plasmin).

References

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